

An In-depth Technical Guide to 1-methoxy-4-(methoxymethyl)benzene

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Compound of Interest

Compound Name: 1-methoxy-4-(methoxymethyl)benzene

Cat. No.: B073099

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-methoxy-4-(methoxymethyl)benzene, also known by its synonyms p-methoxybenzyl methyl ether and 4-methoxymethylanisole, is an organic compound with the chemical formula $C_9H_{12}O_2$. This technical guide provides a comprehensive overview of its fundamental properties, a detailed experimental protocol for its synthesis via the Williamson ether synthesis, and a summary of its safety information. This document is intended to serve as a valuable resource for professionals in research and development.

Core Properties

The fundamental physical and chemical properties of **1-methoxy-4-(methoxymethyl)benzene** are summarized in the tables below for easy reference.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	1515-81-7	
Molecular Formula	C ₉ H ₁₂ O ₂	
Molecular Weight	152.19 g/mol	
Appearance	Colorless liquid	
Boiling Point	225 °C at 760 mmHg	
Density	1.023 - 1.029 g/cm ³ at 25 °C	
Refractive Index	1.508 - 1.514 at 20 °C	
Flash Point	68.89 °C (156.00 °F)	
Solubility	Soluble in alcohol. Estimated water solubility: 1930 mg/L at 25 °C.	

Compound Identification

Identifier Type	Identifier
IUPAC Name	1-methoxy-4-(methoxymethyl)benzene
InChI	InChI=1S/C9H12O2/c1-10-7-8-3-5-9(11-2)6-4-8/h3-6H,7H2,1-2H3
InChIKey	RSOYRXBYZFBWFS-UHFFFAOYSA-N
Canonical SMILES	COCC1=CC=C(C=C1)OC

Synthesis of 1-methoxy-4-(methoxymethyl)benzene

The synthesis of **1-methoxy-4-(methoxymethyl)benzene** is effectively achieved through the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this specific synthesis, 4-methoxybenzyl alcohol is deprotonated with a strong base to form the corresponding alkoxide, which then undergoes a nucleophilic substitution reaction with methyl iodide.

Experimental Protocol: Williamson Ether Synthesis

Materials:

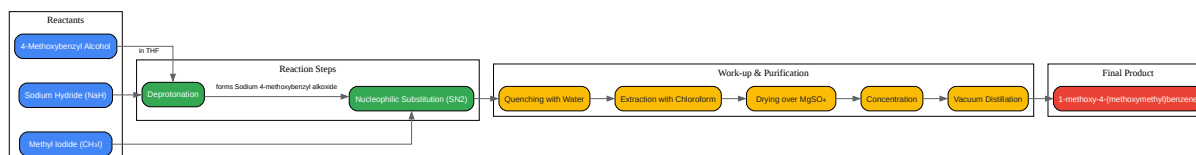
- 4-Methoxybenzyl alcohol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Methyl iodide (CH_3I)
- Anhydrous Tetrahydrofuran (THF)
- Pentane
- Water
- Chloroform
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Syringes
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of the Alkoxide:
 - In a dry, nitrogen-flushed round-bottom flask, wash a 60% dispersion of sodium hydride (2 molar equivalents) with pentane to remove the mineral oil.

- Suspend the washed sodium hydride in anhydrous tetrahydrofuran (THF).
- To this suspension, add 4-methoxybenzyl alcohol (1 molar equivalent) dropwise via syringe at 0 °C.
- After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for approximately 22 hours to ensure complete formation of the sodium alkoxide.
- Ether Formation:
 - Cool the reaction mixture to 0 °C.
 - Add methyl iodide (2 molar equivalents) to the flask via syringe.
 - Heat the resulting mixture to reflux for approximately 18 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Carefully quench the reaction by the slow addition of water.
 - Transfer the mixture to a separatory funnel and add chloroform.
 - Separate the organic layer and wash it with water.
 - Extract the aqueous layer with three portions of chloroform.
 - Combine all organic extracts and dry over anhydrous magnesium sulfate.
 - Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
 - The crude **1-methoxy-4-(methoxymethyl)benzene** can be further purified by vacuum distillation.

Synthesis Workflow



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Caption: Workflow for the synthesis of **1-methoxy-4-(methoxymethyl)benzene**.

Safety Information

1-methoxy-4-(methoxymethyl)benzene should be handled with appropriate safety precautions in a well-ventilated area or fume hood. It is important to consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

General Hazards:

- May be harmful if swallowed.
- May cause skin and eye irritation.

Handling Precautions:

- Wear protective gloves, clothing, and eye/face protection.
- Avoid breathing vapors or mist.

- Use only in a well-ventilated area.

Conclusion

This technical guide provides essential information on the basic properties, synthesis, and safety of **1-methoxy-4-(methoxymethyl)benzene**. The detailed experimental protocol for its synthesis via the Williamson ether synthesis offers a practical methodology for researchers and scientists. The structured presentation of data and the visual workflow diagram are intended to facilitate a clear understanding of this compound for applications in drug development and other scientific research.

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